

Gnetumontanin B: A Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Gnetumontanin B*

Cat. No.: *B14872042*

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Abstract

Gnetumontanin B is a complex stilbenoid, a class of natural phenols, first isolated from the lianas of *Gnetum montanum* f. *megalocarpum*.^[1] It is a trimer composed of two oxyresveratrol units and one resveratrol unit.^[1] The structural elucidation of **Gnetumontanin B** was accomplished primarily through spectroscopic methods, with two-dimensional nuclear magnetic resonance (2D NMR) techniques playing a crucial role.^[1] This compound has garnered interest due to its notable biological activity, particularly its potent inhibition of tumor necrosis factor-alpha (TNF- α), a key cytokine implicated in inflammatory processes.^[1] This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and biological context of **Gnetumontanin B**, based on available scientific literature.

Chemical Structure and Properties

Gnetumontanin B is an oligostilbene, a polymer made of stilbene monomer units. Specifically, it is a trimer constructed from two units of oxyresveratrol and one unit of resveratrol.^[1] While the precise, validated connectivity and stereochemistry are detailed in the primary literature, this guide presents a putative structure based on common linkage patterns observed in related stilbenoids from the *Gnetum* genus.

Molecular Formula: $C_{42}H_{32}O_9$

Molecular Weight: 713.0 g/mol

Putative Chemical Structure

The following diagram illustrates a possible chemical structure of **Gnetumontanin B**, showing the interconnection of the resveratrol and two oxyresveratrol units. The exact stereochemical configuration at the chiral centers requires further confirmation from the primary spectroscopic data.

Caption: Putative structure of **Gnetumontanin B**.

Spectroscopic Data for Structural Elucidation

The definitive structure of **Gnetumontanin B** was established using a suite of spectroscopic techniques, most notably 2D NMR experiments such as Heteronuclear Single Quantum Coherence (HSQC), Heteronuclear Multiple Bond Correlation (HMBC), and Nuclear Overhauser Effect Spectroscopy (NOESY). These methods allow for the precise assignment of proton (^1H) and carbon (^{13}C) signals and reveal through-bond and through-space correlations, which are essential for piecing together the complex molecular architecture.

While the full, detailed NMR data is contained within the primary publication, the following table presents a generalized summary of the types of quantitative data that would be expected from such an analysis.

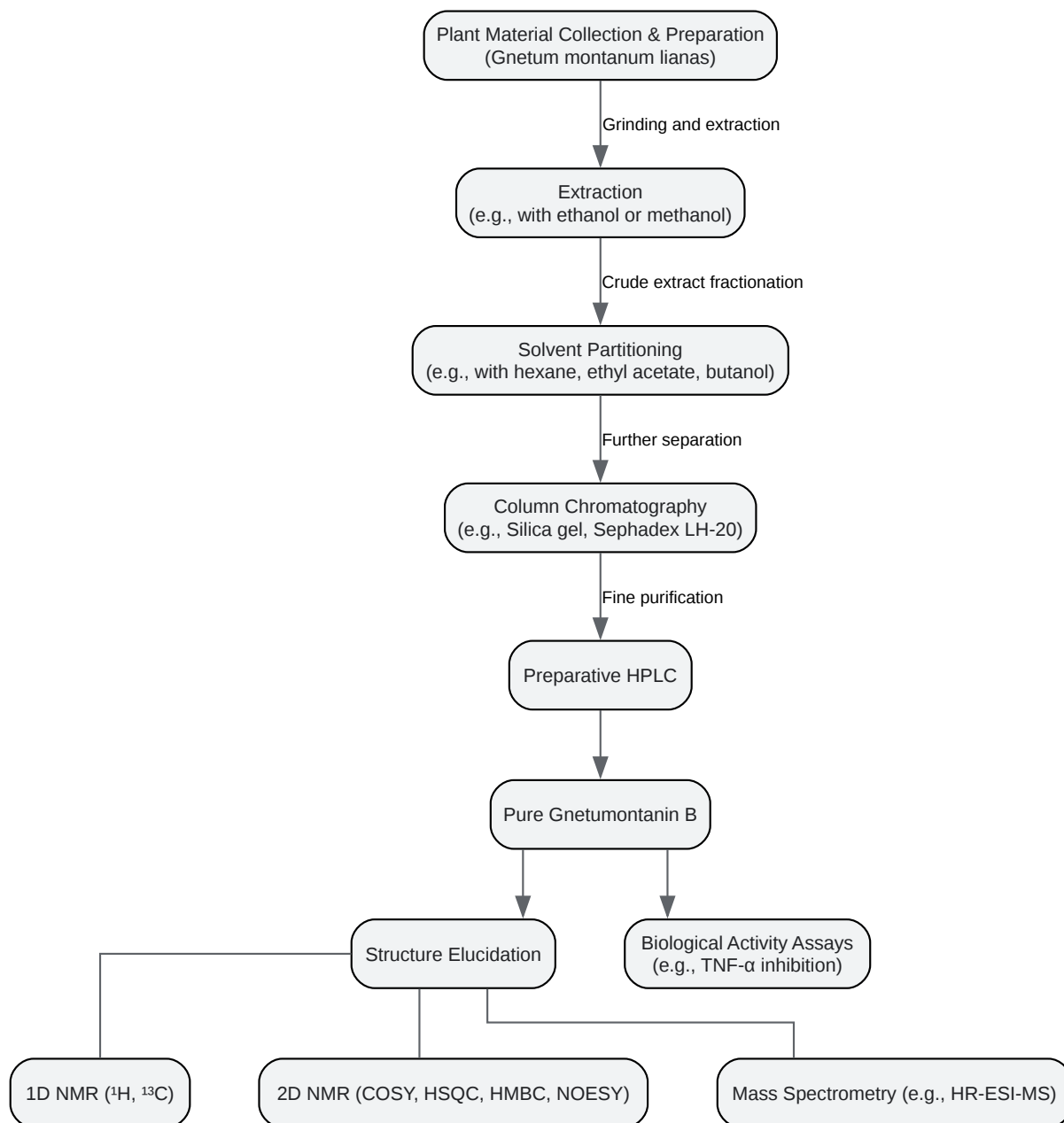
Data Type	Description	Relevance to Structure Elucidation
^1H NMR	Chemical Shifts (δ) in ppm, Coupling Constants (J) in Hz	Provides information on the electronic environment of protons and their connectivity to neighboring protons.
^{13}C NMR	Chemical Shifts (δ) in ppm	Indicates the types of carbon atoms present (e.g., aromatic, aliphatic, oxygenated) and their electronic environments.
HSQC	^1H - ^{13}C Correlations	Establishes direct one-bond connections between protons and the carbons they are attached to.
HMBC	^1H - ^{13}C Correlations	Reveals long-range (2-3 bond) correlations between protons and carbons, crucial for connecting molecular fragments.
NOESY/ROESY	^1H - ^1H Correlations	Shows through-space proximity of protons, which is vital for determining the relative stereochemistry of the molecule.
Mass Spec.	m/z ratio	Determines the molecular weight and provides information on the elemental composition.

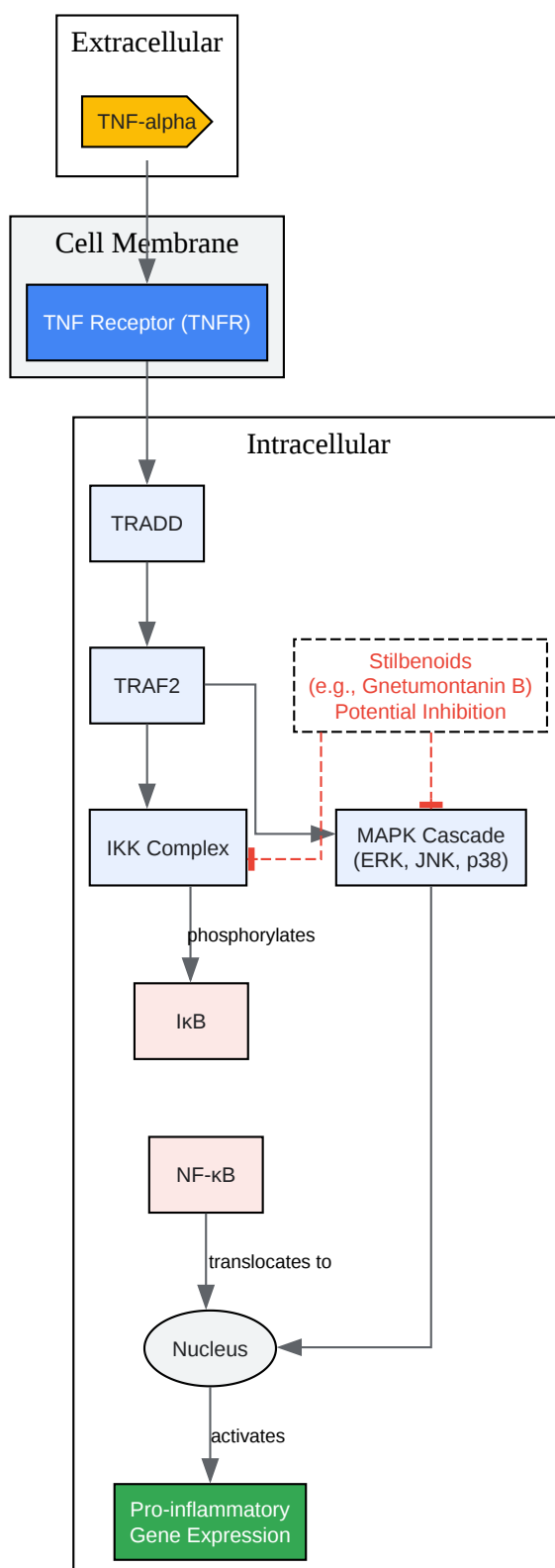
Experimental Protocols

The isolation and structural characterization of a novel natural product like **Gnetumontanin B** follows a well-established, multi-step workflow. The detailed experimental procedures are

specific to the original research; however, a generalized protocol is outlined below.

General Experimental Workflow





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References

- 1. Four new stilbenoids from the lianas of *Gnetum montanum* f. *megalocarpum* - PubMed [pubmed.ncbi.nlm.nih.gov]
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